

Data Presentation: Isotopic Purity of Isopentyl isobutyrate-d7

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The isotopic purity of a deuterated compound is a critical factor in its application, particularly as an internal standard in mass spectrometry-based assays. The following tables summarize representative quantitative data for a high-quality batch of **Isopentyl isobutyrate-d7**.

Table 1: Summary of Isotopic Purity and Enrichment

Parameter	Value	Method of Analysis
Chemical Purity (by GC/HPLC)	>99.5%	Gas/High-Performance Liquid Chromatography
Isotopic Enrichment	99.3%	Mass Spectrometry
Deuterium Incorporation	>99% at specified positions	Nuclear Magnetic Resonance (NMR)

Table 2: Isotopic Distribution of Isopentyl isobutyrate-d7



Isotopologue	Relative Abundance (%)	Method of Analysis
d7	99.30%	Mass Spectrometry
d6	0.60%	Mass Spectrometry
d5	0.05%	Mass Spectrometry
d4	<0.01%	Mass Spectrometry
d3	<0.01%	Mass Spectrometry
d2	<0.01%	Mass Spectrometry
d1	<0.01%	Mass Spectrometry
d0 (unlabeled)	<0.01%	Mass Spectrometry

Experimental Protocols

The determination of isotopic purity and the confirmation of deuterium labeling locations are primarily achieved through a combination of high-resolution mass spectrometry (HR-MS) and nuclear magnetic resonance (NMR) spectroscopy.[1][2][3]

Mass Spectrometry for Isotopic Enrichment

Objective: To determine the percentage of the deuterated species relative to all isotopic variants.[4]

Methodology:

- Sample Preparation: A solution of **Isopentyl isobutyrate-d7** is prepared in a suitable solvent (e.g., methanol or acetonitrile) at a concentration appropriate for the mass spectrometer, typically in the low μg/mL to ng/mL range.[4]
- Instrumentation: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, coupled with an ionization source like electrospray ionization (ESI) or gas chromatography-mass spectrometry (GC-MS) is utilized.[5][6]



- Infusion and Data Acquisition: The sample solution is introduced into the mass spectrometer.
 Full-scan mass spectra are acquired over a mass range that encompasses the molecular ions of both unlabeled Isopentyl isobutyrate and Isopentyl isobutyrate-d7.[4]
- Data Analysis: The resulting mass spectrum will display a cluster of peaks corresponding to
 the different isotopic species (d0 to d7). The relative abundance of each isotopologue is
 determined by integrating the area of its corresponding peak. The isotopic enrichment is
 calculated as the percentage of the d7 isotopologue relative to the sum of all isotopologues.
 Corrections for the natural abundance of isotopes (e.g., ¹³C) should be applied for accurate
 quantification.[5][7]

Nuclear Magnetic Resonance (NMR) Spectroscopy for Deuterium Incorporation

Objective: To confirm the specific atomic positions of deuterium incorporation and the structural integrity of the molecule.[4]

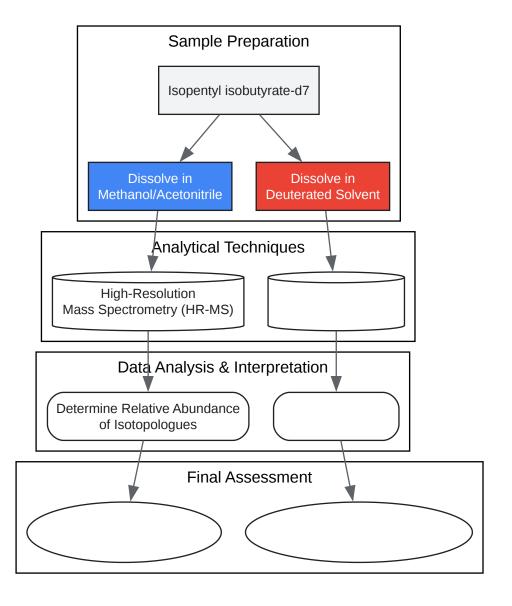
Methodology:

- Sample Preparation: A sufficient amount of the **Isopentyl isobutyrate-d7** sample is dissolved in a suitable deuterated solvent (e.g., chloroform-d, acetone-d6).[2][6]
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is employed.[2][6]
- Data Acquisition: A standard proton (1H) NMR spectrum is acquired.
- Data Analysis: The ¹H NMR spectrum of a successfully deuterated Isopentyl isobutyrate-d7 will show a significant reduction or complete disappearance of signals corresponding to the protons at the deuterated positions. By comparing the integration of these residual proton signals to the integration of a signal from a non-deuterated position within the molecule (or to an internal standard), the percentage of deuterium incorporation at each site can be calculated.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the isotopic purity assessment of **Isopentyl isobutyrate-d7**.





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Caption: Workflow for Isotopic Purity Assessment of **Isopentyl isobutyrate-d7**.

In conclusion, a meticulous assessment of the isotopic purity of **Isopentyl isobutyrate-d7**, employing a combination of high-resolution mass spectrometry and NMR spectroscopy, is indispensable for ensuring the accuracy and reliability of quantitative analytical studies in drug development and various scientific research fields.

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